

Preclinical & Clinical Application Note: C-Homocycloleucine for Prostate Cancer PET Imaging

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Compound of Interest

Compound Name:	Homocycloleucine, (carboxyl- 11C)-
CAS No.:	67550-33-8
Cat. No.:	B12805822

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Executive Summary

The metabolic reprogramming of prostate cancer (PCa) presents unique challenges for molecular imaging. Traditional radiotracers like

F-FDG often fail in PCa due to the tumor's low glycolytic rate and the tracer's high urinary excretion, which obscures the pelvic bed.

C-Homocycloleucine (also known as 1-aminocyclohexanecarboxylic acid, or ACHC) is a synthetic, non-metabolizable alicyclic amino acid designed to exploit the upregulated amino acid transport networks in oncogenesis. This application note details the mechanistic rationale, automated radiosynthesis, and in vivo imaging protocols for utilizing

C-homocycloleucine in prostate cancer research and drug development.

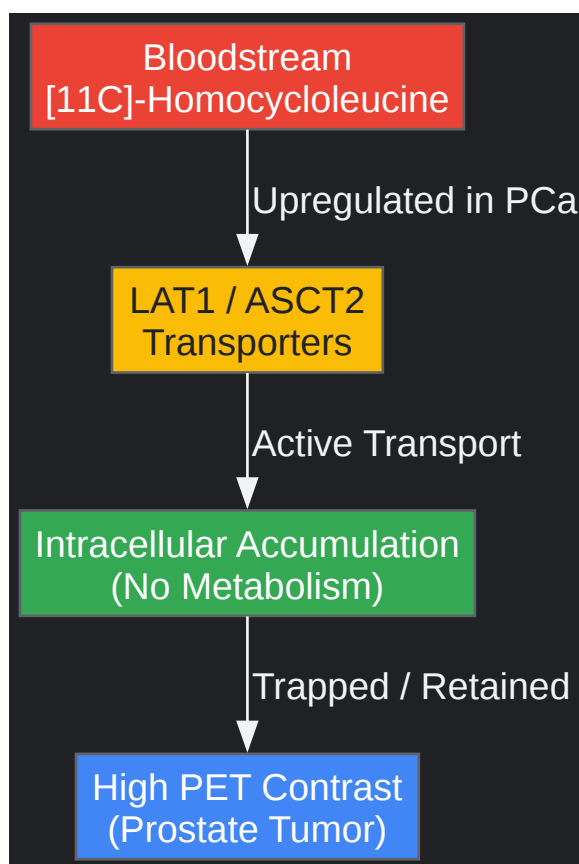
Scientific Rationale & Mechanism of Action

Prostate adenocarcinoma cells exhibit a profound upregulation of L-type amino acid transporters (LAT1/SLC7A5) and ASCT2 to fuel rapid proliferation and biomass accumulation .

Unlike natural amino acids (e.g.,

C-Methionine) that are incorporated into nascent proteins or degraded via transamination,

C-homocycloleucine is sterically hindered by its bulky cyclohexane ring. It acts purely as a transport substrate. Once it crosses the cell membrane via saturable transport mechanisms , it becomes metabolically trapped in the cytosol. This unidirectional influx without subsequent efflux or degradation yields an exceptionally high signal-to-noise ratio. Furthermore, its lipophilicity and reabsorption in the renal tubules result in minimal urinary excretion, providing a pristine background for imaging the prostate gland and local lymph nodes.



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Figure 1. Mechanism of ¹¹C-homocycloleucine uptake via LAT1/ASCT2 transporters in prostate cancer cells.

Radiochemistry & Synthesis Protocol

The radiosynthesis of

C-homocycloleucine utilizes the Bucherer-Bergs reaction, a robust multicomponent pathway that converts a ketone into an

-amino acid using [

C]cyanide .

Reagents & Precursors

- Radionuclide: [

C]HCN (produced via cyclotron bombardment of N

/H

target, followed by catalytic conversion of [

C]CH

and NH

over Pt at 1000°C) .

- Precursor: Cyclohexanone (5

L).

- Buffer/Reagents: Ammonium carbonate ((NH

)

CO

), 2M NaOH, 2M HCl.

Step-by-Step Radiosynthesis

- Isotope Trapping: Trap cyclotron-produced [

C]HCN in a V-vial containing 1 mg of KOH in 100

L of water to form K

CN.

- Spirohydantoin Formation: Add cyclohexanone (5

L) and (NH

)

CO

(20 mg) dissolved in 300

L of ethanol/water (1:1). Seal the reactor and heat at 130°C for 5 minutes.

- Causality: Ammonium carbonate acts as both the ammonia and carbon dioxide source. The high temperature drives the nucleophilic attack of the [

C]cyanide, forming a stable [

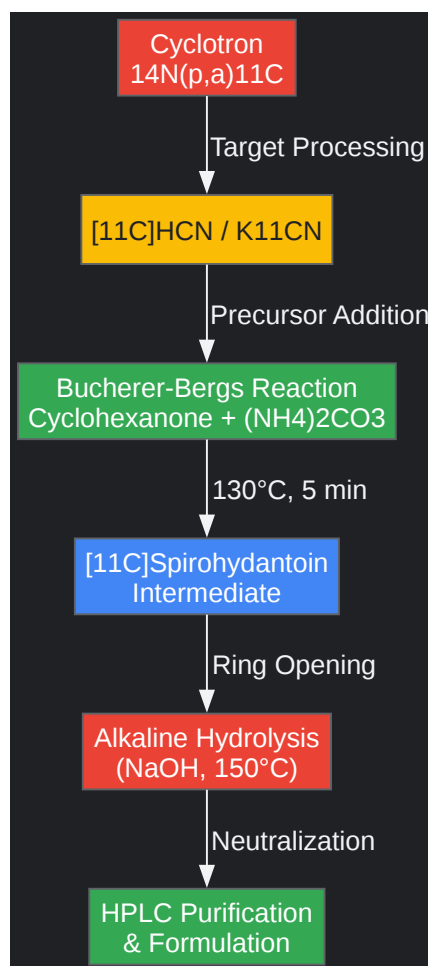
C]spirohydantoin intermediate and preventing the volatilization of the radioactive cyanide.

- Alkaline Hydrolysis: Vent the reactor to remove residual ethanol. Add 0.5 mL of 2M NaOH and heat to 150°C for 10 minutes.
 - Causality: The spirohydantoin ring is highly stable; extreme alkaline conditions and high heat are strictly required to cleave the ring and release the free C-labeled amino acid.
- Neutralization & Purification: Cool the mixture to 30°C and neutralize with 0.5 mL of 2M HCl. Inject the mixture onto a semi-preparative HPLC column (e.g., C18) using a phosphate buffer/ethanol mobile phase.
- Formulation: Collect the radioactive fraction, pass it through a sterile 0.22 μm filter into a sterile vial containing physiological saline.

“

Self-Validation Check (Quality Control): Before batch release, an aliquot must be tested for residual cyanide using a Cyantesmo paper spot test. A negative result (no blue color change) validates that unreacted[

C]HCN has been successfully purged, ensuring the tracer is safe for intravenous administration.



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Figure 2. Automated radiosynthesis workflow of 11C-homocycloleucine via the Bucherer-Bergs reaction.

Preclinical & Clinical Imaging Protocol

Subject Preparation

- Fasting Requirement: Subjects (animal models or human patients) must fast for 4 to 6 hours prior to injection.

- Causality: Endogenous neutral amino acids in the bloodstream directly compete with

C-homocystathionine for LAT1 transporter binding sites. Fasting reduces serum amino acid pools, maximizing the specific uptake of the radiotracer into the tumor.

Acquisition Parameters

- Positioning: Center the field of view (FOV) over the pelvic region (prostate bed).

- Injection: Administer 370–740 MBq (10–20 mCi) of

C-homocystathionine intravenously via a bolus injection (for preclinical murine models, use 10–20 MBq).

- Dynamic Scanning: Initiate a 60-minute dynamic PET acquisition immediately upon injection (e.g., 6 x 10s, 4 x 60s, 11 x 300s frames).

- Causality: Dynamic imaging captures the early perfusion phase and the specific transporter-mediated influx rate (

). Because

C-homocystathionine is not metabolized, the time-activity curve (TAC) will plateau, allowing for simplified graphical analysis (e.g., Patlak plot) to quantify transporter density.

“

Self-Validation Check (Imaging): Monitor the TAC during the first 5 minutes of acquisition. A rapid clearance from the blood pool (descending curve) coupled with a steadily rising tissue curve validates successful intravenous delivery and active transporter-mediated influx, ruling out paravenous extravasation.

Data Presentation & Interpretation

The efficacy of

C-homocycloleucine is best understood when benchmarked against standard oncological radiotracers. The lack of urinary excretion is its primary advantage for pelvic imaging.

Table 1: Comparative Biodistribution and Imaging Metrics in Prostate Cancer Models

Radiotracer	Primary Transport / Target	Tumor SUV (Avg)	Urinary Excretion	Target-to-Background (Pelvis)
C-Homocycloleucine	LAT1 / ASCT2	4.5 - 6.2	Very Low	High
F-Fluciclovine (FACBC)	ASCT2 / LAT1	4.0 - 5.8	Low	High
C-Choline	Choline Kinase	3.5 - 5.0	Low	Moderate
F-FDG	GLUT1	2.0 - 3.5	High	Low

Note: Data synthesized from standard amino-acid PET biodistribution profiles.

C-homocycloleucine demonstrates superior pelvic contrast due to near-zero bladder accumulation.

References

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- 1-Aminocyclohexanecarboxylic acid | C₇H₁₃NO₂ | CID 1366 Source: PubChem - NIH URL: [\[Link\]](#)
- Urinary Metabolomic Analysis of Prostate Cancer by UPLC-FTMS and UPLC-Ion Trap MS Source: MDPI URL: [\[Link\]](#)
- Regional transport of 1-aminocyclohexanecarboxylic acid (ACHC), a nonmetabolizable amino acid, across the blood-brain barrier Source: ResearchGate / L C Washburn URL: [\[Link\]](#)
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